

Molecular weight and formula of Chlorpromazine N-Oxide Maleic Acid

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Compound of Interest

Compound Name: *Chlorpromazine N-Oxide Maleic Acid Salt*
CAS No.: *18683-80-2*
Cat. No.: *B571473*

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An In-depth Technical Guide to Chlorpromazine N-Oxide Maleic Acid

This guide provides a comprehensive technical overview of Chlorpromazine N-Oxide Maleic Acid, a significant metabolite of the antipsychotic drug Chlorpromazine. Designed for researchers, scientists, and professionals in drug development, this document delves into the core physicochemical properties, synthesis, analytical characterization, and biological context of this compound.

Introduction: The Significance of a Metabolite

Chlorpromazine, a first-generation antipsychotic, undergoes extensive metabolism in the body, leading to the formation of over 10 major metabolites. Among these, Chlorpromazine N-Oxide is of particular interest due to its prevalence and potential contribution to the overall pharmacological and toxicological profile of the parent drug. Understanding the properties of its stable maleic acid salt form is crucial for researchers studying drug metabolism, developing analytical standards, and investigating the mechanisms of action of phenothiazine-based

therapeutics. This guide serves as a technical resource for the accurate identification, quantification, and handling of Chlorpromazine N-Oxide Maleic Acid.

Core Physicochemical Properties

The fundamental characteristics of a compound are the bedrock of its scientific investigation. Chlorpromazine N-Oxide Maleic Acid is the salt formed between the N-oxidized metabolite of chlorpromazine and maleic acid. This salt form often provides improved stability and handling properties compared to the free base.

Property	Value	Source(s)
Compound Name	Chlorpromazine N-Oxide Maleic Acid Salt	[1]
Synonyms	2-Chloro-N,N-dimethyl-10H-phenothiazine-10-propanamine N-oxide, (2Z)-2-butenedioate	[1]
Molecular Formula	C ₂₁ H ₂₃ ClN ₂ O ₅ S	[1]
Molecular Weight	450.94 g/mol	[1]
CAS Number	18683-80-2	[1]
Appearance	White to off-white solid	
Free Base Name	Chlorpromazine N-Oxide	[2]
Free Base Formula	C ₁₇ H ₁₉ ClN ₂ OS	[2]
Free Base Mol. Wt.	334.86 g/mol	[3]
Free Base CAS No.	1672-76-0	[2][3]

Synthesis and Formation

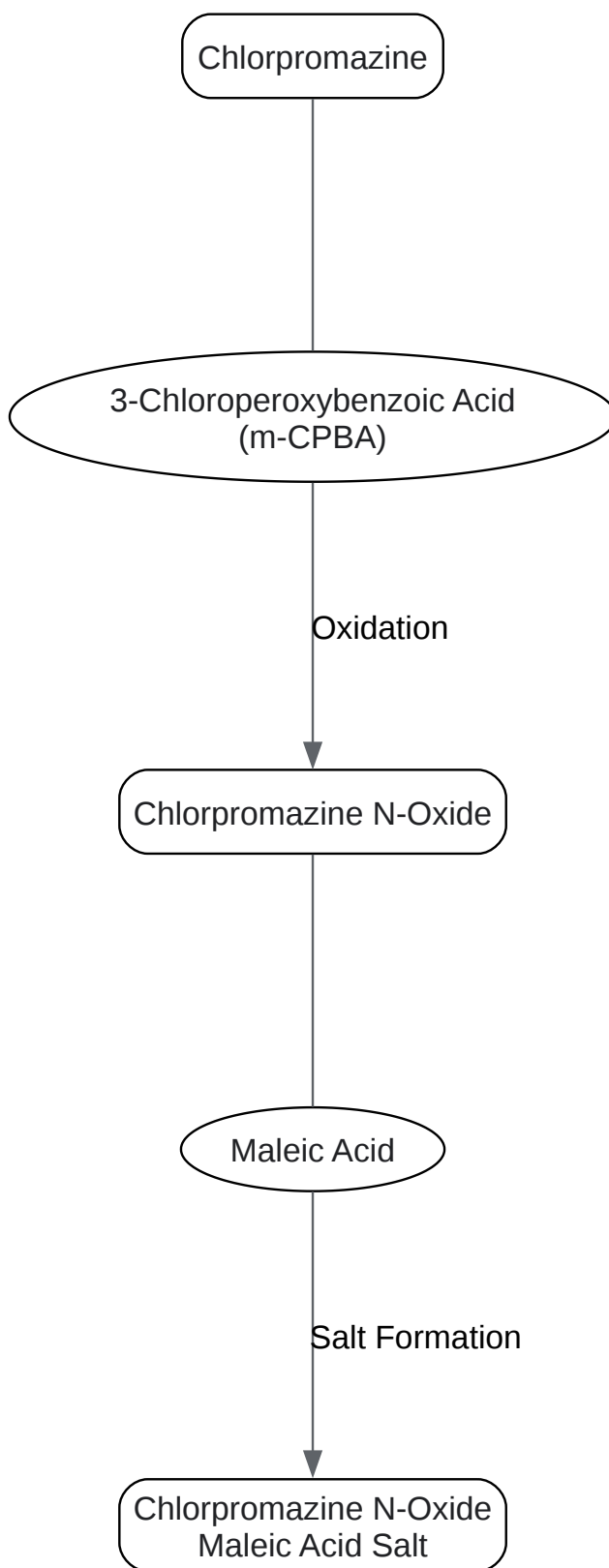
The generation of Chlorpromazine N-Oxide, both in a laboratory setting and biologically, occurs through the oxidation of the tertiary amine in the side chain of the parent chlorpromazine molecule.

Chemical Synthesis

The synthesis of Chlorpromazine N-Oxide is typically achieved by the direct oxidation of chlorpromazine.^[4] A common and effective method involves the use of a peroxy acid, such as 3-chloroperoxybenzoic acid (m-CPBA), as the oxidizing agent.^{[4][5]}

Causality of Experimental Choice: m-CPBA is a preferred reagent for N-oxidation because it is relatively selective for the electron-rich nitrogen atom of the tertiary amine side chain over the sulfur atom in the phenothiazine ring, especially under controlled reaction conditions. This selectivity allows for the targeted synthesis of the N-oxide metabolite.

Diagram of Synthetic Pathway



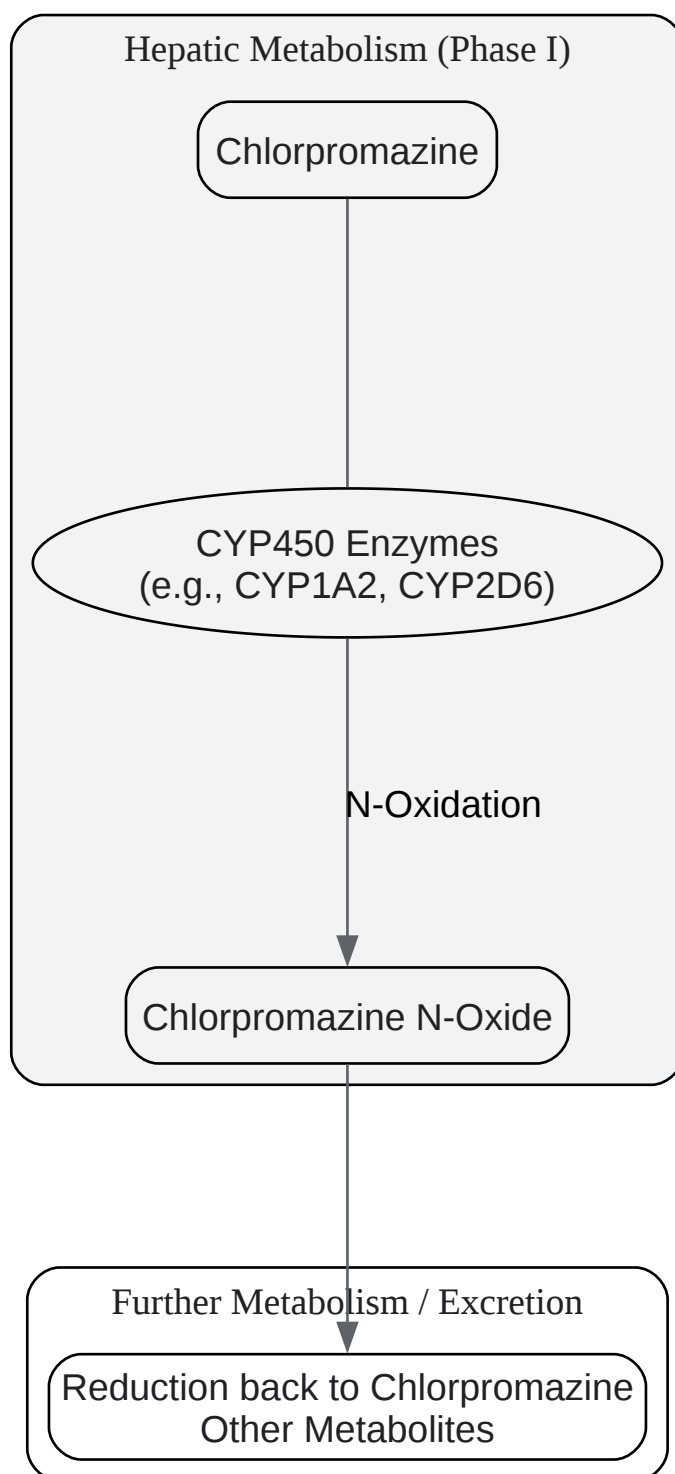
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Caption: Synthetic pathway for Chlorpromazine N-Oxide Maleic Acid.

Metabolic Formation

In biological systems, the formation of Chlorpromazine N-Oxide is a Phase I metabolic reaction. This biotransformation is primarily mediated by cytochrome P450 (CYP450) enzymes in the liver.^{[6][7]} Specifically, CYP1A2 and CYP2D6 are known to be involved in the metabolism of chlorpromazine.^[6] The N-oxidation pathway is a significant route of metabolism for many tertiary amine drugs.

Diagram of Metabolic Pathway



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Caption: Metabolic formation of Chlorpromazine N-Oxide.

Analytical Characterization

The unambiguous identification and quantification of Chlorpromazine N-Oxide Maleic Acid require robust analytical methodologies. High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS) is the gold standard for this purpose.

High-Performance Liquid Chromatography (HPLC)

HPLC provides the necessary separation of Chlorpromazine N-Oxide from its parent drug and other metabolites. A reversed-phase C18 column is typically effective for this separation.

Protocol: HPLC Method for Chlorpromazine and its Metabolites

- Instrumentation: A standard HPLC system equipped with a UV or Diode Array Detector (DAD) and an autosampler.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient elution is often employed for optimal separation.
 - Solvent A: 0.1% Formic Acid in Water.
 - Solvent B: Acetonitrile.
- Gradient Program:
 - Start with 95% A / 5% B.
 - Linearly increase to 95% B over 15 minutes.
 - Hold at 95% B for 5 minutes.
 - Return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection: UV detection at 254 nm.

- Injection Volume: 10 μ L.

Causality of Protocol Choices: The use of a C18 column is based on the hydrophobic nature of the phenothiazine ring system. The acidic mobile phase (formic acid) ensures that the amine functionalities are protonated, leading to better peak shape. A gradient elution is necessary to resolve the parent drug and its various metabolites, which span a range of polarities, within a reasonable run time.

Mass Spectrometry (MS)

MS provides definitive structural confirmation and sensitive quantification. When coupled with HPLC (LC-MS), it allows for the analysis of complex biological matrices.

Protocol: LC-MS/MS for Chlorpromazine N-Oxide

- Ionization Source: Electrospray Ionization (ESI) in positive ion mode is highly effective for ionizing the amine group.
- Mass Analyzer: A triple quadrupole (QqQ) or a high-resolution mass spectrometer (e.g., Orbitrap, Q-TOF).
- Analysis Mode: For quantification, Multiple Reaction Monitoring (MRM) on a QqQ is preferred for its high sensitivity and specificity.
 - Precursor Ion (Q1): m/z 335.1 (for the $[M+H]^+$ of the free base).
 - Product Ions (Q3): Characteristic fragment ions would be determined by infusion of a standard.
- Source Parameters:
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 150 $^{\circ}$ C.
 - Desolvation Temperature: 400 $^{\circ}$ C.
 - Gas Flows: Optimized for the specific instrument.

Self-Validation: The combination of a specific retention time from the HPLC and a specific precursor-to-product ion transition in the MS/MS provides a highly selective and self-validating system for the identification and quantification of Chlorpromazine N-Oxide.[8]

Biological Fate and Activity

Chlorpromazine N-Oxide is not an inert byproduct. Studies have shown that it is extensively metabolized, particularly in rats, where it is often reduced back to the parent compound, chlorpromazine, before undergoing further metabolism.[5][9] In humans and dogs, however, the N-oxide group can be retained in some excreted metabolites, such as Chlorpromazine N,S-dioxide.[10] The levels of Chlorpromazine N-Oxide in patients undergoing chronic treatment can be significant, approximately half that of the parent drug.[5] This suggests that the N-oxide itself may contribute to the overall pharmacological effect or serve as a circulating reservoir that can be converted back to the active parent drug.

Handling and Storage

As a phenothiazine derivative, Chlorpromazine N-Oxide Maleic Acid requires careful handling to ensure its stability and the safety of the researcher.

- **Storage:** The compound should be stored in a well-closed, airtight container, protected from light and moisture.[11] For long-term stability, storage at -20°C is recommended.[3] Phenothiazines can decompose upon exposure to air and light.[11]
- **Handling:** Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.[12] Handle in a well-ventilated area to avoid inhalation of any dust or aerosols.[12] Avoid contact with skin and eyes.[12]

Conclusion

Chlorpromazine N-Oxide Maleic Acid is a critical reference material for the study of phenothiazine metabolism and analysis. Its well-defined molecular weight and formula provide the basis for its use as a standard in quantitative assays. A thorough understanding of its synthesis, analytical characterization, and biological context, as outlined in this guide, is essential for researchers in pharmacology, toxicology, and drug development. The provided protocols offer a robust framework for the reliable and accurate investigation of this important metabolite.

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